

Essential Safety and Operational Guide for 8-Bromo-5-methoxyquinolin-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Bromo-5-methoxyquinolin-4-ol

Cat. No.: B596888

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **8-Bromo-5-methoxyquinolin-4-ol** (CAS 99365-44-3) was publicly available at the time of this writing. The following safety and handling information is based on the available data for closely related compounds, including 5-Bromo-8-methoxyquinoline and 3-Bromo-8-methoxyquinolin-4-ol.^{[1][2]} It is imperative to treat **8-Bromo-5-methoxyquinolin-4-ol** as a potentially hazardous substance and to handle it with the utmost care in a controlled laboratory environment. The information provided here should be used as a guideline and supplemented with a thorough risk assessment by qualified personnel before commencing any work.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **8-Bromo-5-methoxyquinolin-4-ol**. It includes operational and disposal plans to ensure safe and effective use.

Hazard Identification

Based on analogous compounds, **8-Bromo-5-methoxyquinolin-4-ol** is anticipated to have the following hazard classifications:

- Skin Irritation: Causes skin irritation.^{[1][2]}
- Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when working with **8-Bromo-5-methoxyquinolin-4-ol**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions (in a fume hood)	Safety goggles conforming to EN166 standards. [2]	Chemical-resistant gloves (e.g., nitrile rubber), inspected before use.	Laboratory coat.	Not generally required if handled within a certified chemical fume hood.
Handling outside of a fume hood (e.g., transport)	Safety goggles conforming to EN166 standards. [2]	Chemical-resistant gloves (e.g., nitrile rubber).	Laboratory coat.	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if there is a risk of dust or aerosol formation. [2]
Cleaning spills	Chemical safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Long-sleeved, chemical-resistant disposable gown or coveralls.	A NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge for organic vapors and particulates. [2]
Waste Disposal	Safety goggles.	Chemical-resistant gloves.	Laboratory coat.	Not generally required if waste is properly contained.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **8-Bromo-5-methoxyquinolin-4-ol** in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling and before breaks.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]
- Keep refrigerated as recommended for similar compounds.[1]

Disposal Plan

Waste Classification:

- Waste containing this chemical should be classified as hazardous.[1]

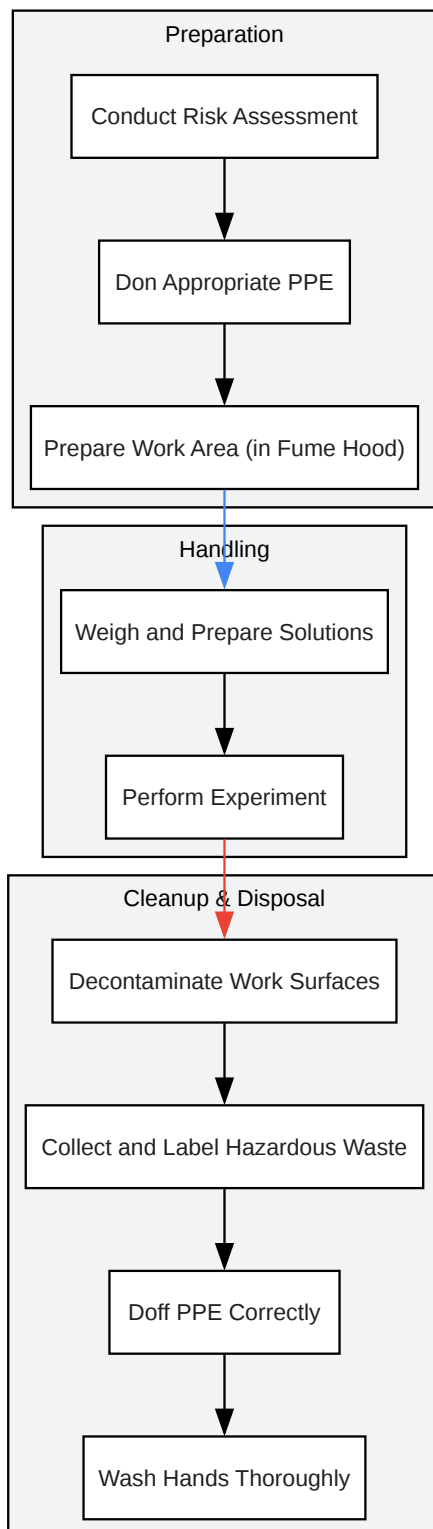
Disposal Methods:

- Dispose of waste material in accordance with local, regional, and national environmental regulations.[1]
- Waste should be collected in appropriately labeled, sealed containers for disposal by a licensed hazardous waste disposal contractor.[1][3]
- Do not allow the product to be released into the environment.[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **8-Bromo-5-methoxyquinolin-4-ol**, from preparation to disposal.

Workflow for Safe Handling of 8-Bromo-5-methoxyquinolin-4-ol



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **8-Bromo-5-methoxyquinolin-4-ol**.

This comprehensive guide is intended to foster a culture of safety and provide clear, actionable steps for handling **8-Bromo-5-methoxyquinolin-4-ol**. By adhering to these protocols, you can mitigate risks and ensure a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.fi [fishersci.fi]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. fishersci.com [fishersci.com]
- 4. aksci.com [aksci.com]
- 5. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 8-Bromo-5-methoxyquinolin-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b596888#personal-protective-equipment-for-handling-8-bromo-5-methoxyquinolin-4-ol\]](https://www.benchchem.com/product/b596888#personal-protective-equipment-for-handling-8-bromo-5-methoxyquinolin-4-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com